

Personal protective equipment for handling KL-11743

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Compound of Interest

Compound Name: KL-11743

Cat. No.: B15615715

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Essential Safety and Handling Guide for KL-11743

This document provides crucial safety protocols and logistical information for the handling, storage, and disposal of **KL-11743**, a potent, research-grade glucose transporter inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

Compound Identification and Properties

KL-11743 is a potent, selective, and orally bioavailable inhibitor of class I glucose transporters (GLUTs).[1] It competitively inhibits GLUT1, GLUT2, GLUT3, and GLUT4, thereby blocking glucose metabolism.[2][3] This activity can induce cytotoxic effects, particularly in cancer cells with metabolic vulnerabilities.[1][4] All personnel must handle this compound with appropriate caution, recognizing its potent biological effects.

Table 1: Physicochemical and Storage Data for **KL-11743**

Property	Value	Source(s)
CAS Number	1369452-53-8	[3] [5]
Molecular Formula	C ₃₀ H ₃₀ N ₆ O ₃	[5] [6]
Molecular Weight	522.6 g/mol	[3] [5]
Appearance	Solid powder	[6]
Solubility	Soluble in DMSO (up to 100 mg/mL); Insoluble in water	[3]
Long-Term Storage (Powder)	-20°C for up to 3 years	[3] [5]

| Storage (in Solvent) | -80°C for up to 1 year; -20°C for up to 1 month [\[2\]](#)[\[3\]](#) |

Personal Protective Equipment (PPE) and Hazard Control

While shipped as a non-hazardous chemical for transit purposes, the potent biological and cytotoxic potential of **KL-11743** necessitates stringent safety measures within the laboratory.[\[6\]](#)
[\[7\]](#) A 14-day toxicology study in rats indicated potential dose-dependent toxicity.[\[8\]](#)

Engineering Controls:

- All handling of **KL-11743** powder (e.g., weighing, initial solubilization) must be performed within a certified chemical fume hood to prevent inhalation of airborne particles.
- Procedures with a risk of aerosol generation should be conducted in a fume hood or appropriate containment.

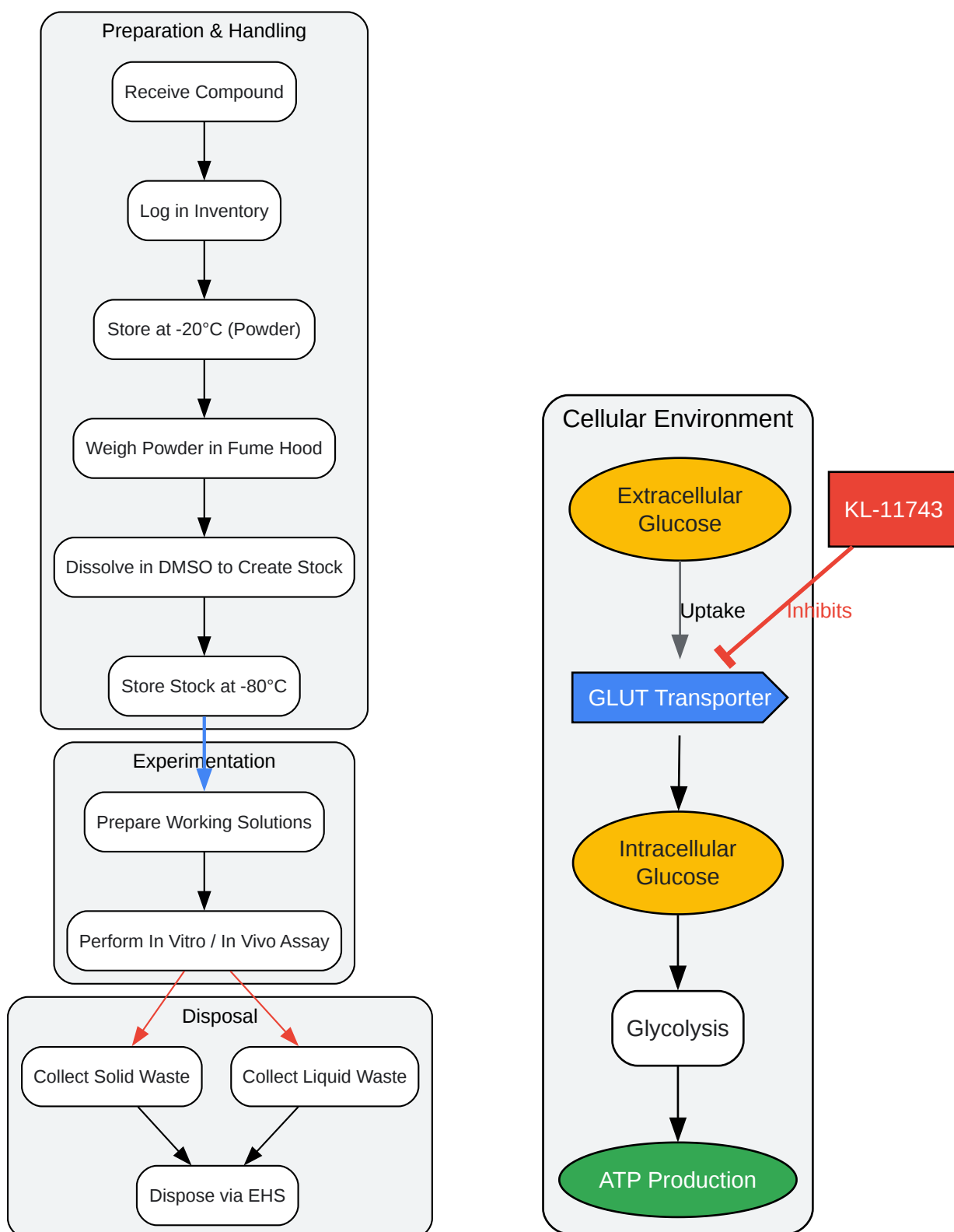
Required PPE:

- Gloves: Nitrile or other chemical-resistant gloves. Always double-glove when handling the solid compound or concentrated stock solutions.
- Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory.

- Lab Coat: A full-length laboratory coat must be worn to protect from splashes.

Operational Plan: Handling and Disposal Workflow

A systematic approach to handling ensures safety and minimizes contamination risk. The workflow below outlines the lifecycle of **KL-11743** from receipt to disposal.



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